

# C.I. Direct Green 26 molecular weight and formula

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## Compound of Interest

Compound Name: C.I. Direct green 26

Cat. No.: B1255405

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## C.I. Direct Green 26: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the chemical and physical properties of **C.I. Direct Green 26** (Colour Index Number 34045), a trisazo class dye. While its primary application lies within the textile and paper industries, this document consolidates the available technical data for a scientific audience.

## Chemical and Physical Properties

**C.I. Direct Green 26** is a water-soluble dye that appears as a black powder.<sup>[1]</sup> Its primary use is for dyeing cellulosic materials such as cotton and viscose, as well as silk, leather, and paper.<sup>[1][2]</sup> There is some variability in the reported molecular formula and weight in commercial listings, however, the most consistently cited data from chemical databases are presented below.

Property	Value	Reference
CAS Number	6388-26-7	[1][2]
Molecular Formula	C <sub>50</sub> H <sub>33</sub> N <sub>12</sub> Na <sub>5</sub> O <sub>18</sub> S <sub>4</sub>	[2]
Molecular Weight	1333.08 g/mol	[2]
Synonyms	Direct Fast Green BLE, Direct Green BLL, Solophenyl Green BLE	[2]
Appearance	Black powder	[1]
Solubility	Soluble in water (green solution), insoluble in organic solvents.	[1][2]

## Toxicological Data

Limited toxicological data for **C.I. Direct Green 26** is available. The following values have been reported:

Test	Species	Result
Oral LD <sub>50</sub>	Rat	> 5000 mg/kg
EC <sub>50</sub> (48h)	Daphnia magna	> 100 mg/L
EC <sub>50</sub> (3h)	Activated sludge	> 100 mg/L

## Applications in Biological Research

Currently, there is a notable lack of published, peer-reviewed literature detailing the use of **C.I. Direct Green 26** as a biological stain for histological or cytological applications. While some commercial suppliers may categorize it under "Histological Analysis" or "Histochemistry Dyes," specific protocols and evidence of its utility in a research or diagnostic context are not readily available.[3] Its primary documented use remains in industrial dyeing processes.[1][2]

# Hypothetical Experimental Protocol for Histological Staining

Disclaimer: The following is a hypothetical protocol adapted from general methods for direct dyes. It is not a validated procedure for **C.I. Direct Green 26** and should be used for conceptual understanding only. Optimization would be required for any practical application.

Objective: To hypothetically assess the staining properties of **C.I. Direct Green 26** on paraffin-embedded tissue sections.

Materials:

- **C.I. Direct Green 26**
- Distilled water
- Ethanol (various grades)
- Xylene
- Paraffin-embedded tissue sections on slides
- Coplin jars
- Microscope

Procedure:

- Deparaffinization and Rehydration:
  1. Immerse slides in xylene (2 changes, 5 minutes each).
  2. Transfer through absolute ethanol (2 changes, 3 minutes each).
  3. Transfer through 95% ethanol (3 minutes).
  4. Transfer through 70% ethanol (3 minutes).

5. Rinse in running tap water.
- Staining:
    1. Prepare a 1% (w/v) aqueous solution of **C.I. Direct Green 26**.
    2. Immerse slides in the staining solution for 10-20 minutes.
    3. Optional: For enhanced differentiation, a brief rinse in an acidic or basic solution could be tested.
  - Dehydration and Mounting:
    1. Quickly rinse slides in distilled water.
    2. Dehydrate through graded ethanols (70%, 95%, absolute), 2 minutes each.
    3. Clear in xylene (2 changes, 3 minutes each).
    4. Mount with a permanent mounting medium.

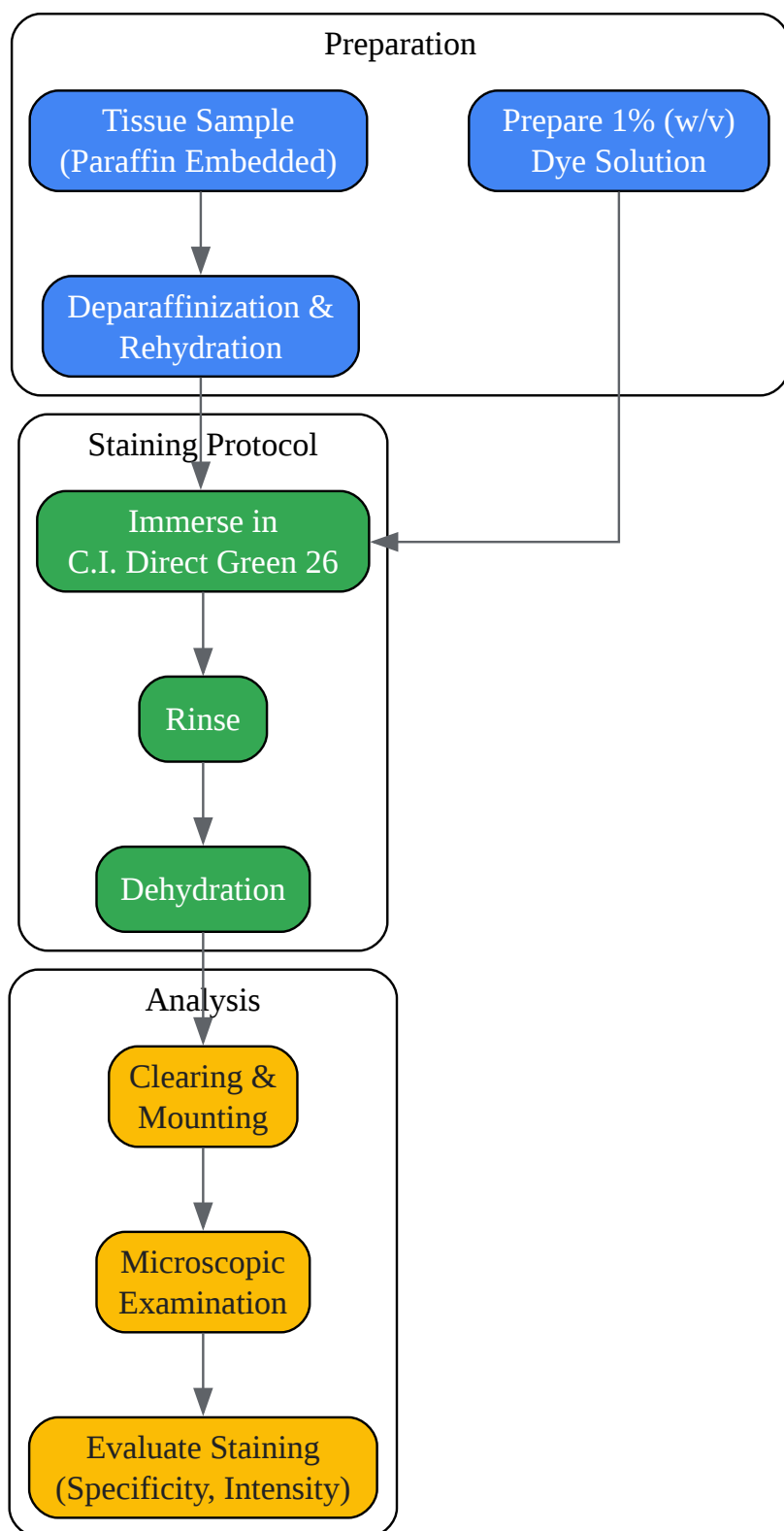
Expected Outcome (Hypothetical): Based on the properties of direct dyes, **C.I. Direct Green 26** might be expected to bind to cellulosic materials or potentially to certain proteins, resulting in a green coloration of these structures. The specificity and intensity of staining would need to be determined experimentally.

## Signaling Pathways and Drug Development

There is no information in the current scientific literature to suggest that **C.I. Direct Green 26** has a role in any specific biological signaling pathways or that it is under investigation as a therapeutic agent. Its molecular structure and primary application as a textile dye do not immediately suggest a pharmacological function.

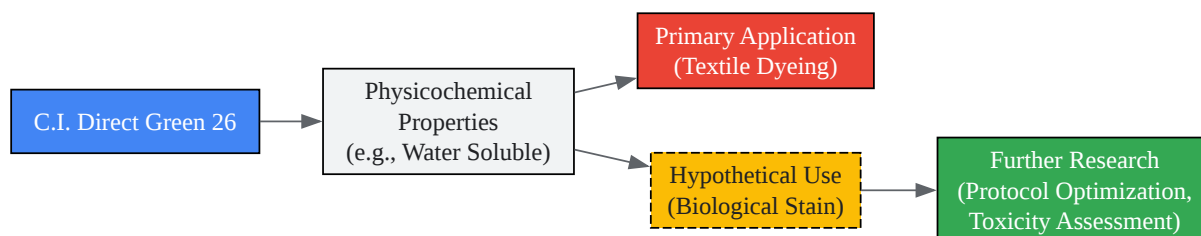
## Visualizations

The following diagrams illustrate a conceptual workflow for evaluating a dye's potential as a histological stain and a logical relationship for its application.



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Caption: A conceptual workflow for evaluating a dye as a histological stain.



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Caption: Logical relationship of **C.I. Direct Green 26** properties and applications.

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## References

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